

"Bis(4-methoxycarbonylphenyl) Terephthalate molecular weight and formula"

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Compound of Interest

Compound Name: *Bis(4-methoxycarbonylphenyl)*
Terephthalate

Cat. No.: *B044951*

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Technical Data for Bis(4-methoxycarbonylphenyl) Terephthalate

This document provides the core physicochemical properties of **Bis(4-methoxycarbonylphenyl) Terephthalate**, a compound relevant to researchers in materials science and polymer chemistry. The following data has been compiled from reputable chemical databases.

Molecular Formula and Weight

Bis(4-methoxycarbonylphenyl) terephthalate is a chemical compound with the molecular formula $C_{24}H_{18}O_8$ [1][2][3][4]. Its molecular weight is approximately 434.4 g/mol [1][2][4][5].

A more precise molecular weight has been reported as 434.39492 g/mol [3]. For most practical laboratory applications, the value of 434.40 g/mol is commonly used [2][4].

The table below summarizes the key identifiers and molecular properties of this compound.

Parameter	Value
Chemical Name	Bis(4-methoxycarbonylphenyl) Terephthalate
Molecular Formula	C ₂₄ H ₁₈ O ₈ [1] [2] [3] [4]
Molecular Weight	434.40 g/mol [2] [4]
CAS Number	99328-23-1 [2]
Synonyms	Terephthalic Acid Bis[4-(methoxycarbonyl)phenyl] Ester, 1,4-Benzenedicarboxylic acid, bis[4-(methoxycarbonyl)phenyl] ester [1]

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References

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